

Apocholic Acid in Aqueous Environments: A Technical Guide to Solubility

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Compound of Interest

Compound Name: *Apocholic Acid*

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Abstract

Apocholic acid, a dihydroxy bile acid, plays a significant role in lipid metabolism and signaling pathways. Its efficacy and biological interactions are intrinsically linked to its behavior in aqueous solutions. This technical guide provides a comprehensive overview of the aqueous solubility of **apocholic acid**, addressing the core physicochemical principles that govern its dissolution. Due to the limited availability of specific quantitative data for **apocholic acid**, this guide integrates foundational knowledge of bile acid chemistry, presents generalized experimental protocols, and utilizes data from structurally related bile acids for illustrative purposes. This document aims to equip researchers, scientists, and drug development professionals with the essential knowledge to effectively work with **apocholic acid** in aqueous media.

Introduction to Apocholic Acid

Apocholic acid is a secondary bile acid characterized by a steroidal structure with two hydroxyl groups.[1] Its amphipathic nature, possessing both hydrophobic and hydrophilic regions, is central to its physiological function in the emulsification of dietary fats.[1] While soluble in organic solvents, **apocholic acid** exhibits limited solubility in water.[1] Understanding the nuances of its aqueous solubility is critical for in vitro assay development, formulation design, and interpreting its biological activity.

Physicochemical Properties

A summary of the key physicochemical properties of **apocholic acid** is presented in Table 1. These properties are fundamental to understanding its solubility characteristics.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₂₄ H ₃₈ O ₄ | [2][3] |
| Molecular Weight | 390.56 g/mol | [3] |
| Melting Point | 175-176 °C | [2] |
| pK _a | ~4.8-5.0 (estimated for monomeric solution) | [4] |
| XLogP3 | 3.5 | [3] |

Aqueous Solubility of Apocholic Acid

The aqueous solubility of **apocholic acid** is a critical parameter for its handling and study. While comprehensive data across various conditions are scarce, a key quantitative value has been reported.

Quantitative Solubility Data

A single reported value for the aqueous solubility of **apocholic acid** is available. This value serves as a fundamental reference point for its behavior in water under specific conditions.

| Temperature (°C) | Solubility (g/L) | Molar Solubility (M) | Reference |
|------------------|------------------|----------------------|-----------|
| 15 | 0.8 | 0.00205 | [N/A] |

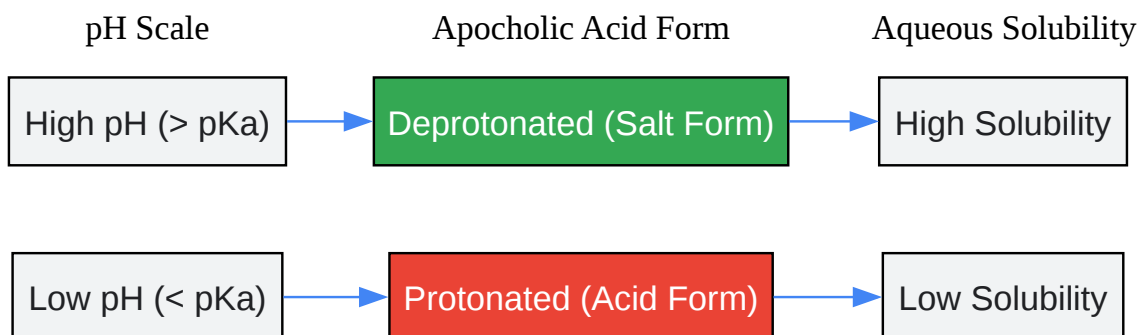
Molar solubility calculated using a molecular weight of 390.56 g/mol .

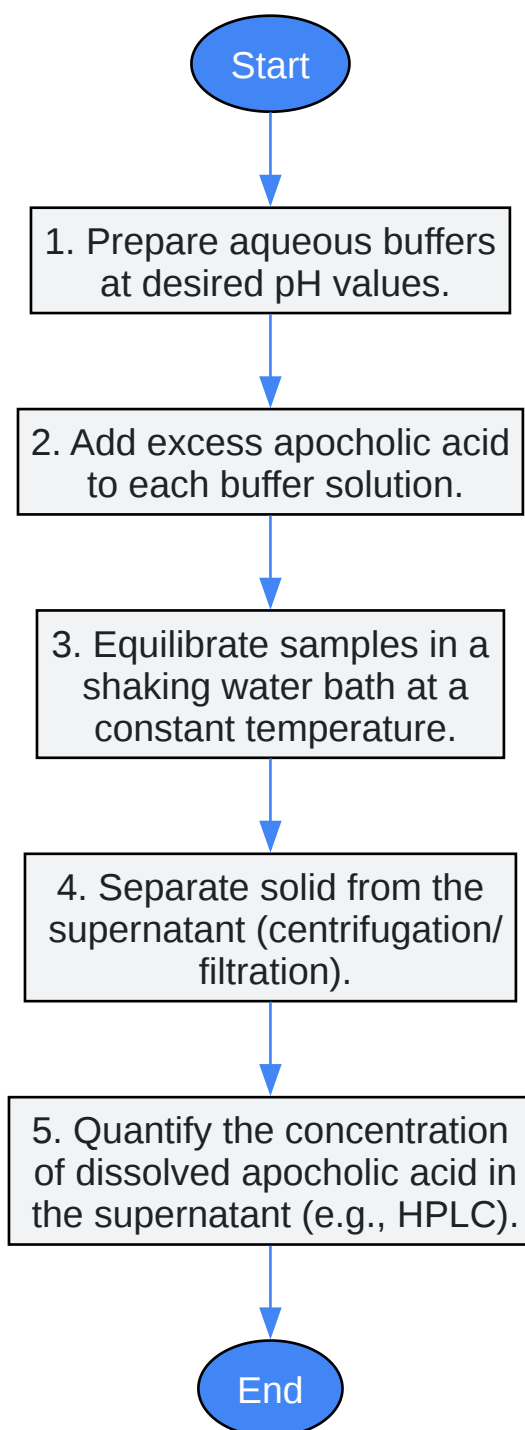
Factors Influencing Aqueous Solubility

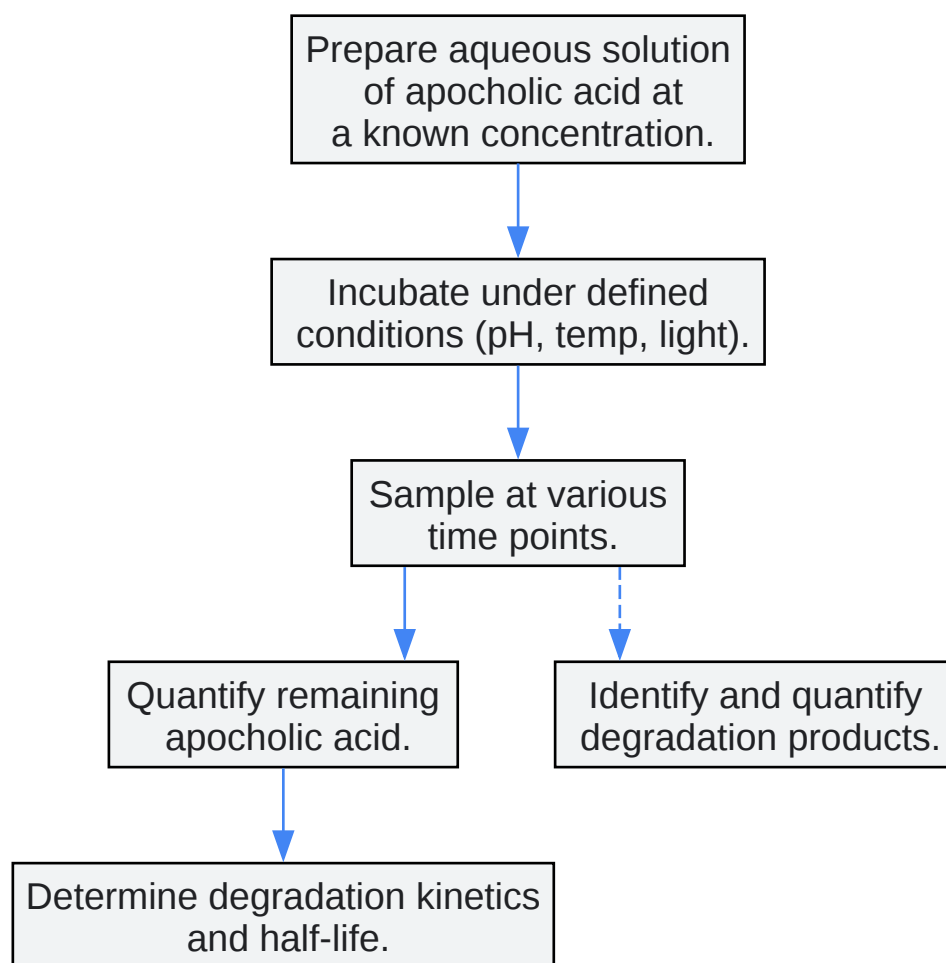
The solubility of bile acids like **apocholic acid** in aqueous solutions is not a static value but is significantly influenced by several environmental factors.

As a carboxylic acid, the solubility of **apocholic acid** is highly dependent on the pH of the aqueous medium.^[5] At a pH below its pK_a , it exists predominantly in its less soluble, protonated (acidic) form. As the pH increases above the pK_a , the carboxylic acid group deprotonates, forming the more soluble carboxylate salt.^[4]^[6] This relationship is a critical consideration for designing experiments and formulations.

The logical relationship of pH-dependent solubility can be visualized as follows:







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